

Essential Safety and Operational Guide for Handling TC-Dapk 6

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Compound of Interest

Compound Name: **TC-Dapk 6**

Cat. No.: **B1681956**

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For researchers, scientists, and drug development professionals, this guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **TC-Dapk 6**. Adherence to these guidelines is crucial for ensuring personal safety and minimizing environmental impact.

Immediate Safety and Hazard Information

TC-Dapk 6 is a potent, ATP-competitive, and highly selective death-associated protein kinase (DAPK) inhibitor. While specific toxicity data is limited, it is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Standard laboratory precautions for handling chemical compounds should be strictly followed.

Key Hazards:

- Acute Oral Toxicity: Harmful if ingested[1].
- Environmental Hazard: Very toxic to aquatic life, with potential for long-term adverse effects[1].
- Eye and Skin Irritation: May cause irritation upon contact.
- Respiratory Tract Irritation: May cause irritation if inhaled.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **TC-Dapk 6**.

The following PPE should be worn at all times:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or butyl rubber).
- Body Protection: A laboratory coat or other protective clothing to prevent skin contact.
- Respiratory Protection: In cases of potential aerosol generation or inadequate ventilation, a NIOSH-approved respirator is recommended.

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for the safe handling of **TC-Dapk 6** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, away from direct sunlight and sources of ignition[1].
- **TC-Dapk 6** powder should be stored at -20°C[1][2].
- Solutions of **TC-Dapk 6** in a solvent should be stored at -80°C[1].

2. Preparation of Solutions:

- All handling of the solid compound and preparation of solutions should be conducted in a chemical fume hood or a glove box to minimize inhalation exposure.
- **TC-Dapk 6** is soluble in Dimethyl Sulfoxide (DMSO)[2][3].
- When preparing solutions, add the solvent to the solid slowly to avoid splashing.

3. Handling and Use:

- Avoid direct contact with the skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory area where **TC-Dapk 6** is handled.
- Use only in well-ventilated areas[[1](#)].
- Wash hands thoroughly after handling.

4. Spill Management:

- In the event of a spill, evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE before attempting to clean up the spill.
- For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- For large spills, contact your institution's environmental health and safety department immediately.

Disposal Plan

Proper disposal of **TC-Dapk 6** and its containers is critical to prevent environmental contamination.

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- Unused **TC-Dapk 6** and any contaminated materials should be treated as hazardous chemical waste.
- Do not dispose of **TC-Dapk 6** down the drain or in the regular trash.
- Containers should be triple-rinsed with an appropriate solvent, and the rinsate should be collected as hazardous waste.

Quantitative Data Summary

For easy reference, the following table summarizes key quantitative information for **TC-Dapk 6**.

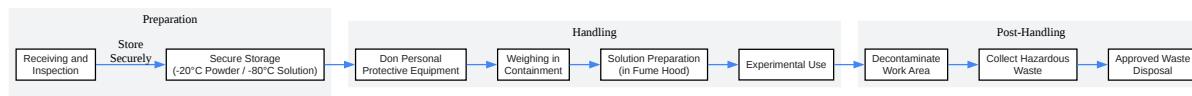
Property	Value	Reference
Molecular Formula	$C_{17}H_{12}N_2O_2$	[1]
Molecular Weight	276.29 g/mol	[1]
Appearance	Yellow solid	[2]
Solubility	Soluble in DMSO	[2] [3]
Storage (Powder)	-20°C	[1] [2]
Storage (in Solvent)	-80°C	[1]

Experimental Protocols

Detailed experimental protocols involving **TC-Dapk 6** will be specific to the research being conducted. It is imperative to develop a comprehensive, risk-assessed protocol prior to commencing any experiment. This should include considerations for the concentration of **TC-Dapk 6** to be used, the potential for aerosol generation, and the safe handling of all other reagents involved in the procedure.

Safe Handling Workflow Diagram

The following diagram illustrates the key stages of the safe handling workflow for **TC-Dapk 6**.



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Caption: Workflow for the safe handling of **TC-Dapk 6** from receipt to disposal.

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References

- 1. TC-DAPK-6|315694-89-4|MSDS [dcchemicals.com]
- 2. apexbt.com [apexbt.com]
- 3. TC-DAPK 6 | Death-Associated Protein Kinase | Tocris Bioscience [tocris.com]
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